

AMG2850: A Technical Guide for the Study of Thermosensation

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Compound of Interest

Compound Name: AMG2850

Cat. No.: B3028026

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Introduction

Transient Receptor Potential Melastatin 8 (TRPM8) is a crucial cation channel involved in the sensation of cold. Its role in thermosensation and potential as a therapeutic target for pain and migraine have made it a subject of intense research.^[1] **AMG2850** is a potent and selective small-molecule antagonist of TRPM8.^{[1][2]} This technical guide provides an in-depth overview of **AMG2850**, its mechanism of action, and its application in studying thermosensation, supported by quantitative data, detailed experimental protocols, and signaling pathway diagrams.

Core Compound Profile: AMG2850

AMG2850, with the chemical name (R)-8-(4-(trifluoromethyl)phenyl)-N-((S)-1,1,1-trifluoropropan-2-yl)-5,6-dihydro-1,7-naphthyridine-7(8H)-carboxamide, has been characterized by its high potency and selectivity for the TRPM8 channel.^{[1][2]}

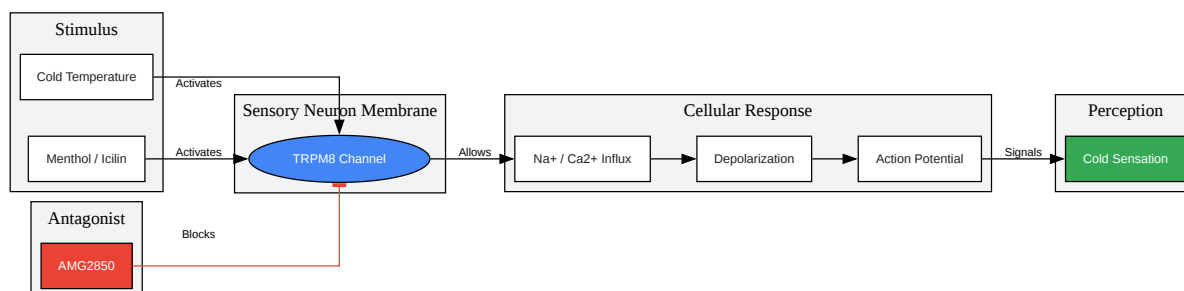
In Vitro and Pharmacokinetic Properties

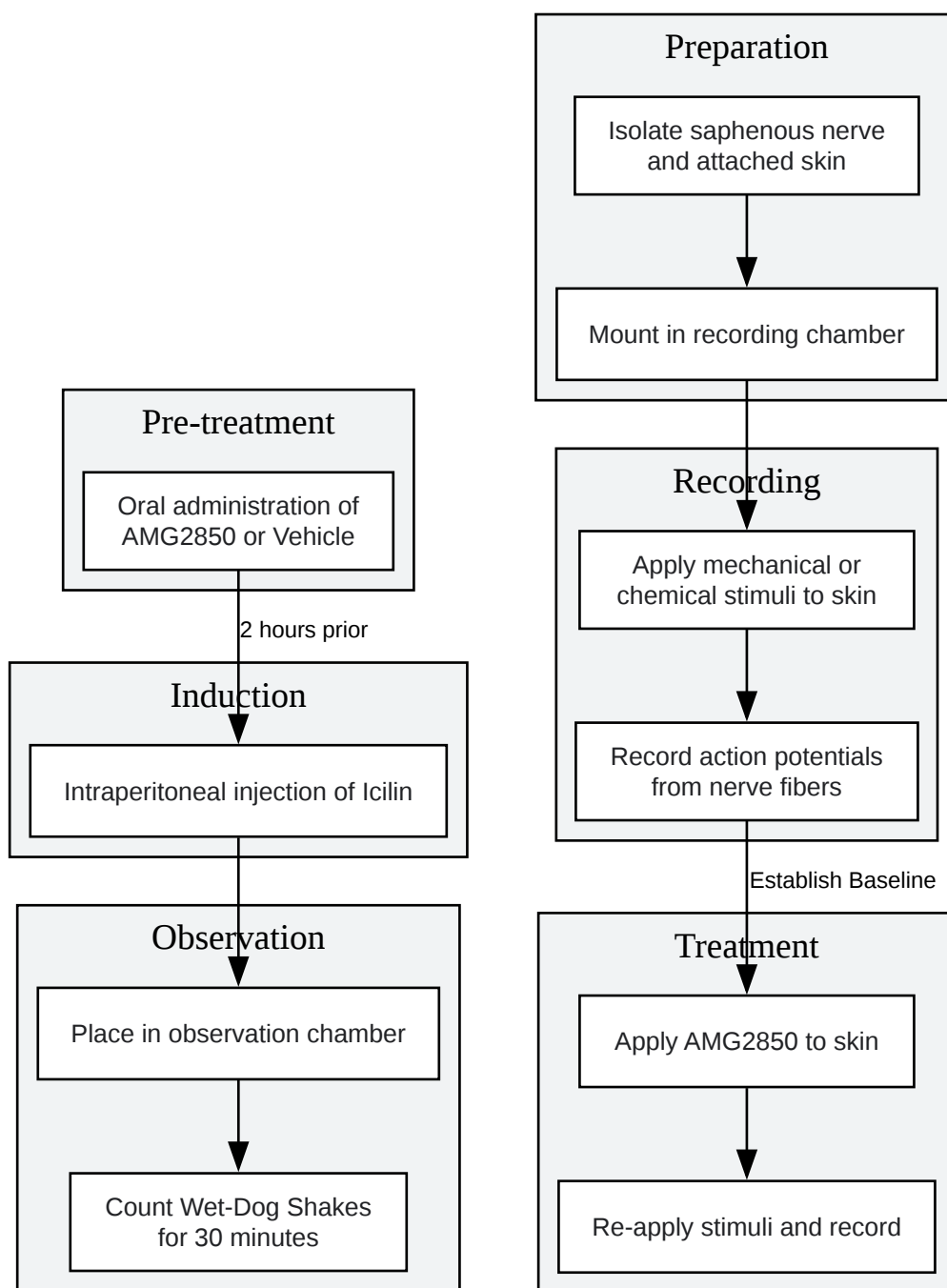
AMG2850 demonstrates robust in vitro activity against rat TRPM8 and possesses favorable pharmacokinetic properties for in vivo studies.

Property	Value	Species	Assay/Method
In Vitro Potency			
IC50 (vs. cold activation)	41 ± 8 nM	Rat	Luminescence Assay
IC90 (vs. icilin activation)	204 ± 28 nM	Rat	45Ca2+ Uptake Assay
Selectivity			
vs. TRPA1	>600-fold	Rat	Not Specified
vs. TRPV1, TRPV3, TRPV4	>100-fold	Rat, Human	Not Specified
Pharmacokinetics			
Oral Bioavailability (F _{po})	> 40%	Rat	Not Specified
Plasma Clearance	0.47 L/h/kg	Rat	Not Specified
Brain to Plasma Ratio	0.8–1.5	Rat	Not Specified

Mechanism of Action and Signaling Pathway

TRPM8 is a non-selective cation channel that, upon activation by cold temperatures or chemical agonists like menthol and icilin, allows the influx of Na⁺ and Ca²⁺. This influx leads to depolarization of the sensory neuron and the generation of an action potential, which is then transmitted to the central nervous system, resulting in the sensation of cold. **AMG2850** acts as a direct antagonist of the TRPM8 channel, binding to it and preventing the conformational changes necessary for ion influx. This blockade inhibits the depolarization of sensory neurons, thereby blocking the signaling of cold sensation.





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References

- 1. tandfonline.com [tandfonline.com]
- 2. AMG2850, a potent and selective TRPM8 antagonist, is not effective in rat models of inflammatory mechanical hypersensitivity and neuropathic tactile allodynia - PubMed [pubmed.ncbi.nlm.nih.gov]
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